

Mass spectrometry of Ethyl 2-fluoro-5-methylbenzoate

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Compound of Interest

Compound Name: Ethyl 2-fluoro-5-methylbenzoate

Cat. No.: B1463637

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An In-Depth Technical Guide to the Mass Spectrometry of **Ethyl 2-fluoro-5-methylbenzoate**

Authored by a Senior Application Scientist

This guide provides a detailed examination of the mass spectrometric behavior of **Ethyl 2-fluoro-5-methylbenzoate** (C₁₀H₁₁FO₂), a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] Understanding its fragmentation pattern is crucial for researchers, scientists, and drug development professionals for reaction monitoring, purity assessment, and structural confirmation. This document moves beyond a simple recitation of data to explain the causal factors behind the observed mass spectrum, grounding the interpretation in the fundamental principles of organic mass spectrometry.

Physicochemical Characteristics

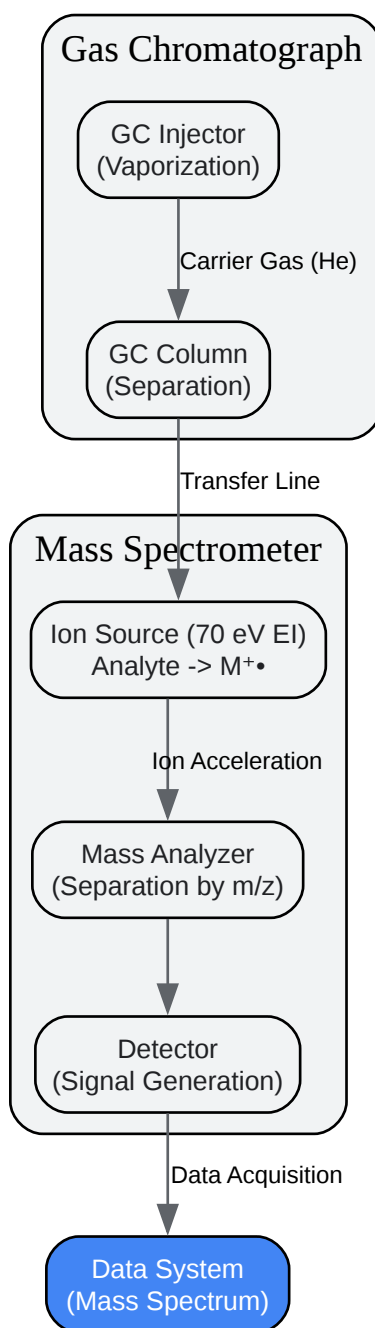
A foundational understanding of the analyte's properties is essential before any analytical procedure. **Ethyl 2-fluoro-5-methylbenzoate** is a fluorinated aromatic carboxylic acid derivative.^[2] Its key properties are summarized below.

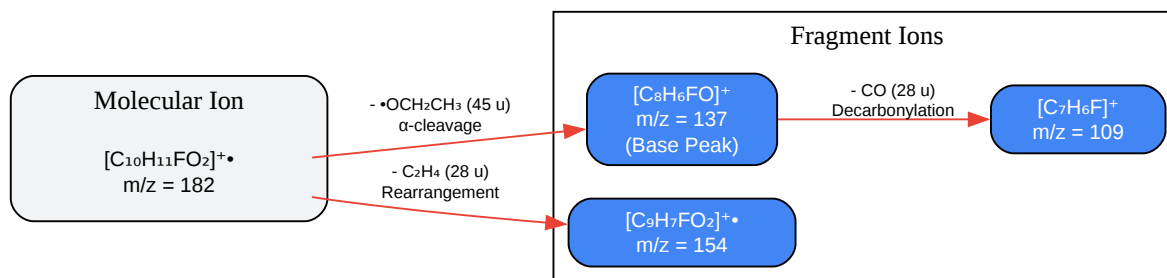
Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ FO ₂	PubChem[3]
Molecular Weight	182.19 g/mol	PubChem[3]
Monoisotopic Mass	182.07430775 Da	PubChem[3]
CAS Number	496841-90-8	ChemicalBook[4]
Physical Form	Liquid or Solid	Sigma-Aldrich

Principles of Electron Ionization Mass Spectrometry (EI-MS)

For volatile and thermally stable small molecules like **Ethyl 2-fluoro-5-methylbenzoate**, Gas Chromatography coupled with Electron Ionization Mass Spectrometry (GC-EI-MS) is the analytical method of choice.[5] The process begins when the vaporized molecule enters the ion source, where it is bombarded by high-energy electrons (typically 70 eV).[6] This bombardment ejects an electron from the molecule, creating a positively charged radical ion known as the molecular ion ($M^{+\bullet}$).[6]

The energy imparted during ionization is substantial, leaving the molecular ion in a highly excited state. To dissipate this excess energy, the $M^{+\bullet}$ undergoes fragmentation, breaking into a cascade of smaller, charged fragment ions and neutral radicals or molecules.[6] The mass spectrometer separates these charged fragments based on their mass-to-charge ratio (m/z), generating a spectrum that serves as a molecular fingerprint.





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Sources

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